

Benchmarking Diethylene Glycol Dibenzoate in Adhesive Formulations: A Comparative Guide

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Compound of Interest

Compound Name: Diethylene glycol dibenzoate

Cat. No.: B031904

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **diethylene glycol dibenzoate** (DEGDB) with alternative plasticizers in adhesive formulations. The information presented is supported by experimental data to assist researchers and formulators in making informed decisions for their specific applications.

Executive Summary

Diethylene glycol dibenzoate (DEGDB) is a non-phthalate, high-solvating plasticizer widely utilized in adhesive formulations to enhance flexibility, adhesion, and open time.^{[1][2]} This guide benchmarks the performance of DEGDB against other common plasticizers, including dipropylene glycol dibenzoate (DPGDB), diisobutyl phthalate (DIBP), and di-2-ethylhexyl terephthalate (DOTP), in key performance areas such as viscosity response and glass transition temperature (T_g) suppression. The data indicates that DEGDB and its blends offer excellent performance, often superior to traditional phthalate plasticizers, particularly in polyvinyl acetate (PVAc) based adhesives.

Data Presentation: Performance Comparison of Plasticizers in Adhesives

The following tables summarize the quantitative data from a comparative study of various plasticizers in a polyvinyl acetate (PVAc) homopolymer emulsion.

Table 1: Viscosity Response of Plasticizers in PVAc Homopolymer Emulsion

Plasticizer	% Plasticizer (by weight)	Viscosity (cPs)
Control (No Plasticizer)	0%	2,500
Diethylene Glycol Dibenzoate (DEGDB) Blend (K-Flex® 850S)	5%	4,500
10%	7,000	
15%	10,500	
DEGDB/DPGDB Blend (K-Flex® 500)	5%	4,200
10%	6,500	
15%	9,800	
Diisobutyl Phthalate (DIBP)	5%	3,800
10%	5,500	
15%	8,000	
Di-2-ethylhexyl terephthalate (DOTP)	5%	2,600
10%	2,700	
15%	2,800	

Table 2: Glass Transition Temperature (Tg) Suppression in PVAc Homopolymer Films

Plasticizer	% Plasticizer (by weight)	Tg (°C)
Control (No Plasticizer)	0%	35
Diethylene Glycol Dibenzoate (DEGDB) Blend (K-Flex® 850S)	5%	25
10%	18	
15%	12	
DEGDB/DPGDB Blend (K-Flex® 500)	5%	26
10%	20	
15%	15	
Diisobutyl Phthalate (DIBP)	5%	24
10%	17	
15%	10	
Di-2-ethylhexyl terephthalate (DOTP)	5%	33
10%	31	
15%	29	

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

Viscosity Measurement (ASTM D1084)

This method determines the viscosity of free-flowing adhesives.

- Apparatus: Brookfield RVT viscometer.
- Procedure:

- The adhesive sample is conditioned to a temperature of 25°C.
- The appropriate spindle and speed are selected for the viscometer based on the expected viscosity of the sample.
- The spindle is immersed in the adhesive sample to the specified depth.
- The viscometer is run for 60 seconds, and the viscosity reading in centipoise (cPs) is recorded.
- Data Reporting: The viscosity, spindle number, and rotational speed are reported.

Glass Transition Temperature (T_g) Determination (ASTM E1356)

This method determines the glass transition temperature of polymers by differential scanning calorimetry (DSC).

- Apparatus: Differential Scanning Calorimeter.
- Procedure:
 - A small sample (5-10 mg) of the dried adhesive film is hermetically sealed in an aluminum pan.
 - The sample is heated at a controlled rate (e.g., 10°C/min) under a nitrogen atmosphere.
 - The heat flow to the sample is monitored as a function of temperature.
 - The T_g is determined as the midpoint of the inflection in the heat flow curve.
- Data Reporting: The glass transition temperature (°C) is reported.

Peel Adhesion (ASTM D3330/D3330M)

This test method covers the measurement of the peel adhesion of pressure-sensitive tapes.

- Apparatus: Tensile testing machine with a 90° or 180° peel adhesion fixture.

- Procedure:
 - A strip of the adhesive-coated substrate is applied to a standard test panel (e.g., stainless steel).
 - The bonded assembly is allowed to dwell for a specified time (e.g., 24 hours) at standard conditions.
 - The free end of the substrate is clamped in the grip of the tensile tester.
 - The test panel is moved at a constant speed (e.g., 300 mm/min) to peel the substrate from the panel at the specified angle.
 - The force required to peel the substrate is recorded.
- Data Reporting: The peel adhesion is reported in Newtons per 25 mm (N/25 mm).

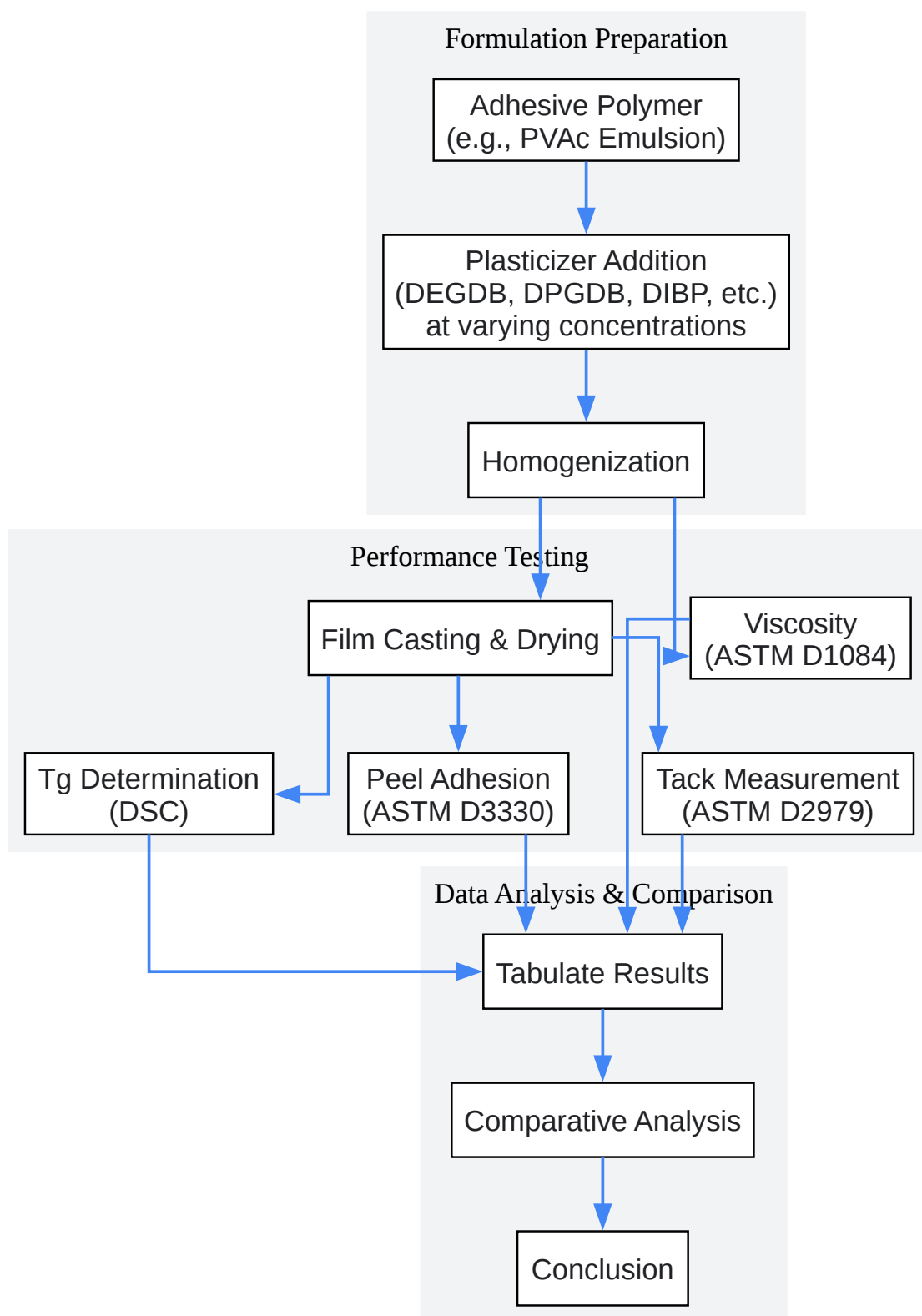
Tack Measurement (ASTM D2979 - Inverted Probe Machine)

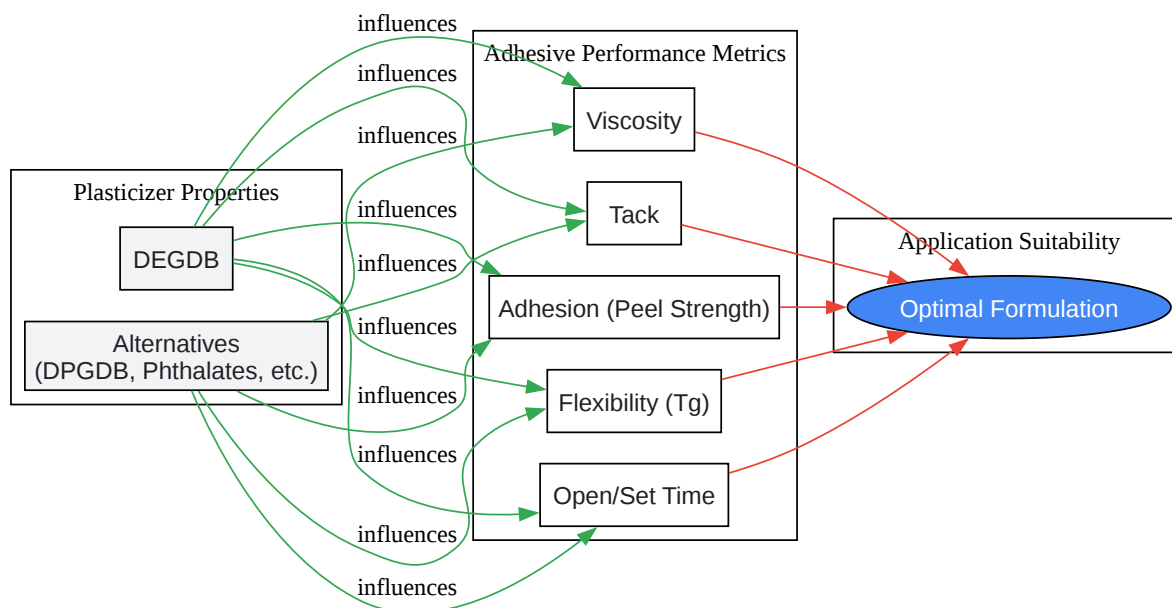
This test method measures the pressure-sensitive tack of an adhesive.

- Apparatus: Inverted Probe Tack Tester.
- Procedure:
 - The adhesive is applied to a substrate and placed in the instrument.
 - A clean, flat probe with a defined surface is brought into contact with the adhesive surface at a controlled speed and pressure for a specified dwell time.
 - The probe is then withdrawn at a controlled rate.
 - The maximum force required to separate the probe from the adhesive surface is measured as the tack.
- Data Reporting: The tack is reported in Newtons (N) or grams-force (gf).

Mandatory Visualization

The following diagrams illustrate the experimental workflow for evaluating the performance of plasticizers in adhesive formulations.





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References

- 1. Diethylene Glycol Dibenzoate Supplier | 120-55-8 | Your Reliable Distributor Riverland Trading [riverlandtrading.com]
- 2. Diethylene Glycol Dibenzoate: High-Performance Plasticizer for Adhesives, Sealants & Coatings [riverlandtrading.com]
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